

Gafquat 755N: A Technical Guide to its Chemical Structure, Monomer Composition, and Characterization

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Compound of Interest

Compound Name: Gafquat 755N

Cat. No.: B1212068

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Introduction

Gafquat 755N, known in the International Nomenclature of Cosmetic Ingredients (INCI) as Polyquaternium-11, is a versatile cationic polymer widely utilized in the pharmaceutical and personal care industries.^{[1][2][3][4]} It functions primarily as a film-former, conditioning agent, and fixative.^{[1][3][5]} This technical guide provides an in-depth analysis of the chemical structure, monomer composition, and key characterization parameters of **Gafquat 755N**, along with detailed experimental protocols for its synthesis and analysis.

Chemical Structure and Monomer Composition

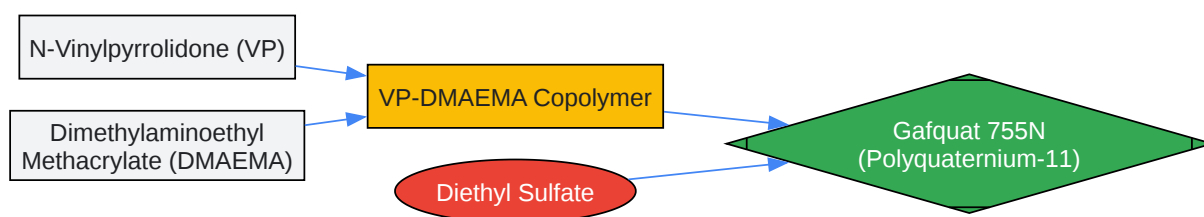
Gafquat 755N is a quaternized copolymer, meaning it is a polymer composed of two different monomer units and subsequently modified to carry a positive charge.^{[1][2][3][4]} The primary monomers that constitute the backbone of **Gafquat 755N** are:

- N-vinylpyrrolidone (VP)
- Dimethylaminoethyl methacrylate (DMAEMA)^{[1][2][3][4]}

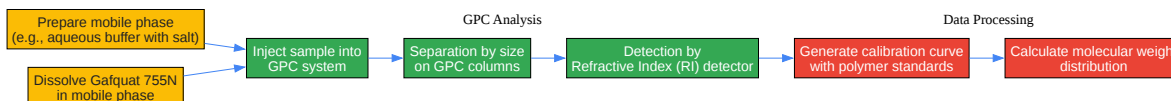
The copolymerization of these two monomers results in a linear polymer chain. Subsequently, the tertiary amine groups of the DMAEMA units are quaternized with an alkylating agent,

typically diethyl sulfate, to introduce a permanent positive charge on the nitrogen atom.[1][3][6] This positive charge is key to the polymer's functionality, as it allows for ionic interaction with negatively charged surfaces such as hair and skin.[5][6]

The logical relationship of the monomer composition leading to the final **Gafquat 755N** structure is illustrated in the following diagram:



Sample and Mobile Phase Preparation

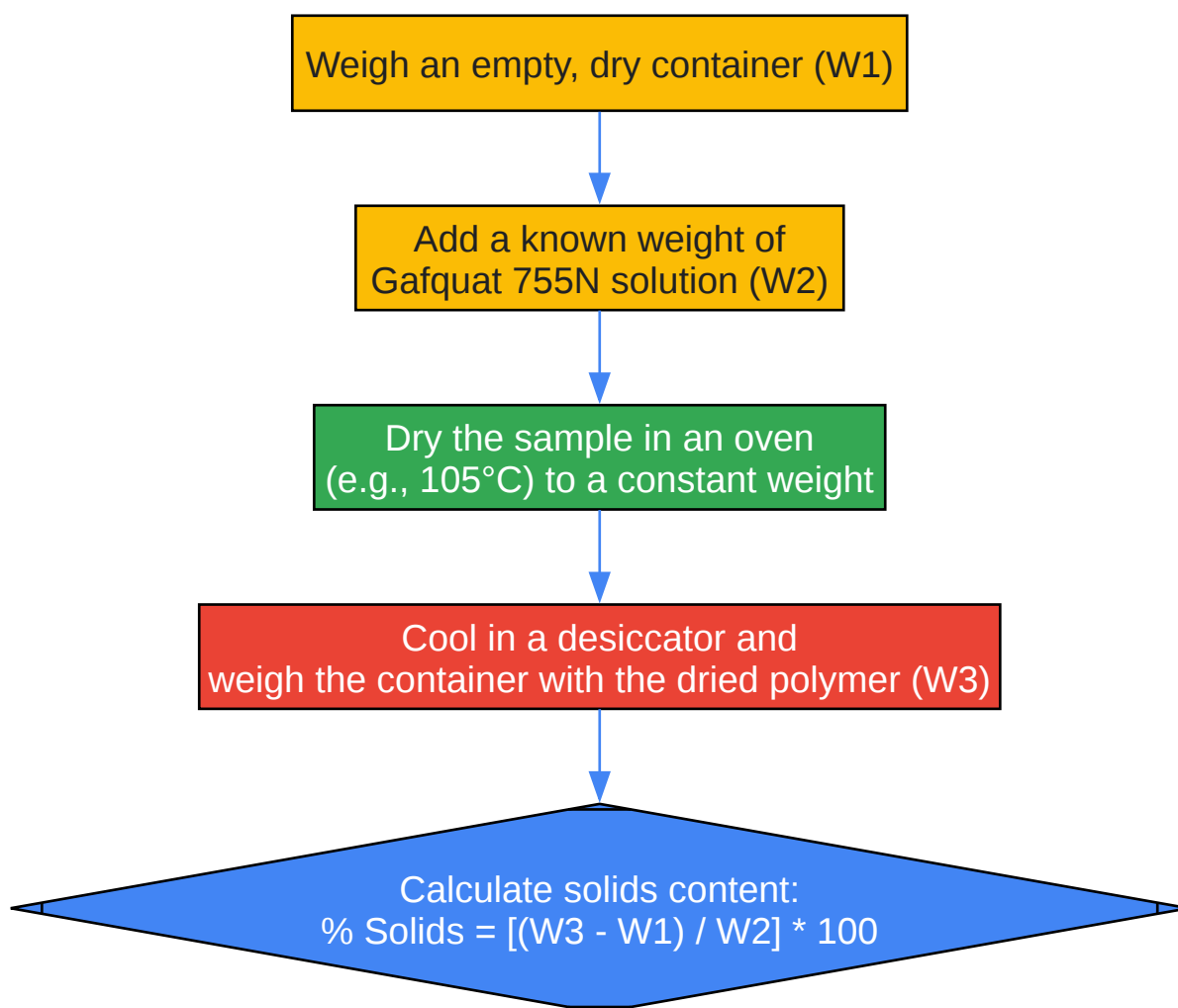
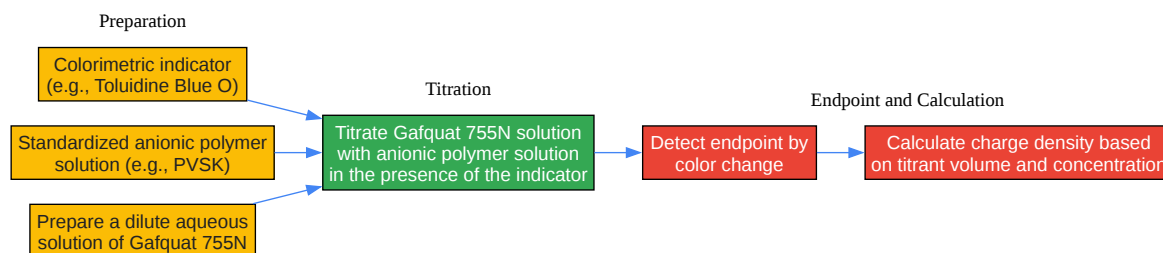


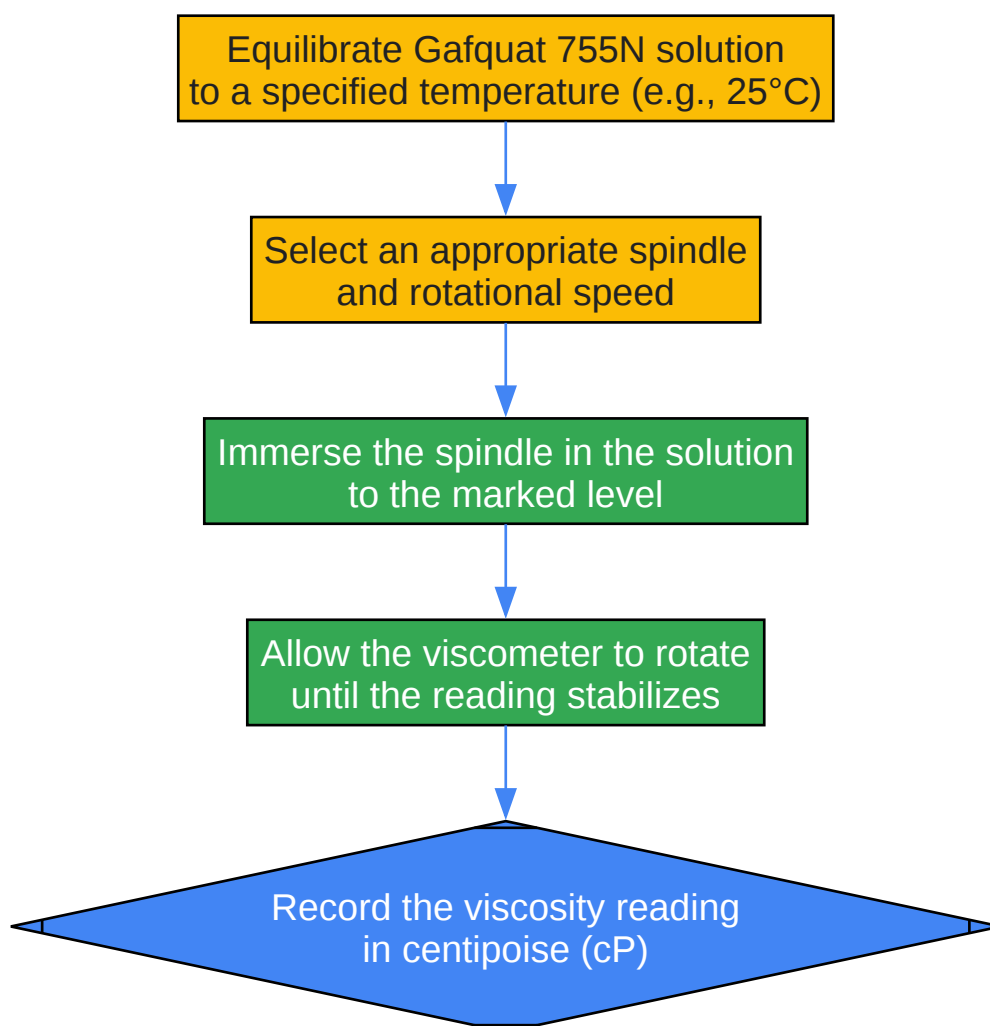
Sample Preparation



NMR Data Acquisition

Data Analysis





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